

# Technical Safety Guide for FA-PEG5-Mal (Folic Acid-PEG5-Maleimide)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FA-PEG5-Mal

Cat. No.: B11931895

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available safety information for **FA-PEG5-Mal**. The data presented is primarily derived from supplier safety data sheets (SDS). It is important to note that detailed experimental protocols and toxicological studies are not publicly available in the reviewed literature. Therefore, this guide focuses on presenting the existing hazard classifications, handling procedures, and emergency responses.

## Chemical Identification

Identifier	Information
Product Name	FA-PEG5-Mal
Synonyms	Folic acid-PEG5-Maleimide
Molecular Formula	C35H45N9O12
Molecular Weight	783.78

## Hazard Identification and Classification

**FA-PEG5-Mal** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are acute oral toxicity and significant aquatic toxicity.[1]

## GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed.
Acute aquatic toxicity	1	H400: Very toxic to aquatic life.
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects.

Data sourced from DC Chemicals Safety Data Sheet.[\[1\]](#)

## Precautionary Measures

The following precautionary statements are recommended when handling **FA-PEG5-Mal** to minimize risk.

## Precautionary Statement Summary

Code	Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P273	Avoid release to the environment.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P391	Collect spillage.
P501	Dispose of contents/container to an approved waste disposal plant.

Data sourced from DC Chemicals Safety Data Sheet.[\[1\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **FA-PEG5-Mal** are not provided in the available safety data sheets. The hazard classifications are based on standardized GHS criteria, but the specific studies from which these classifications are derived are not publicly detailed.

## Signaling Pathways

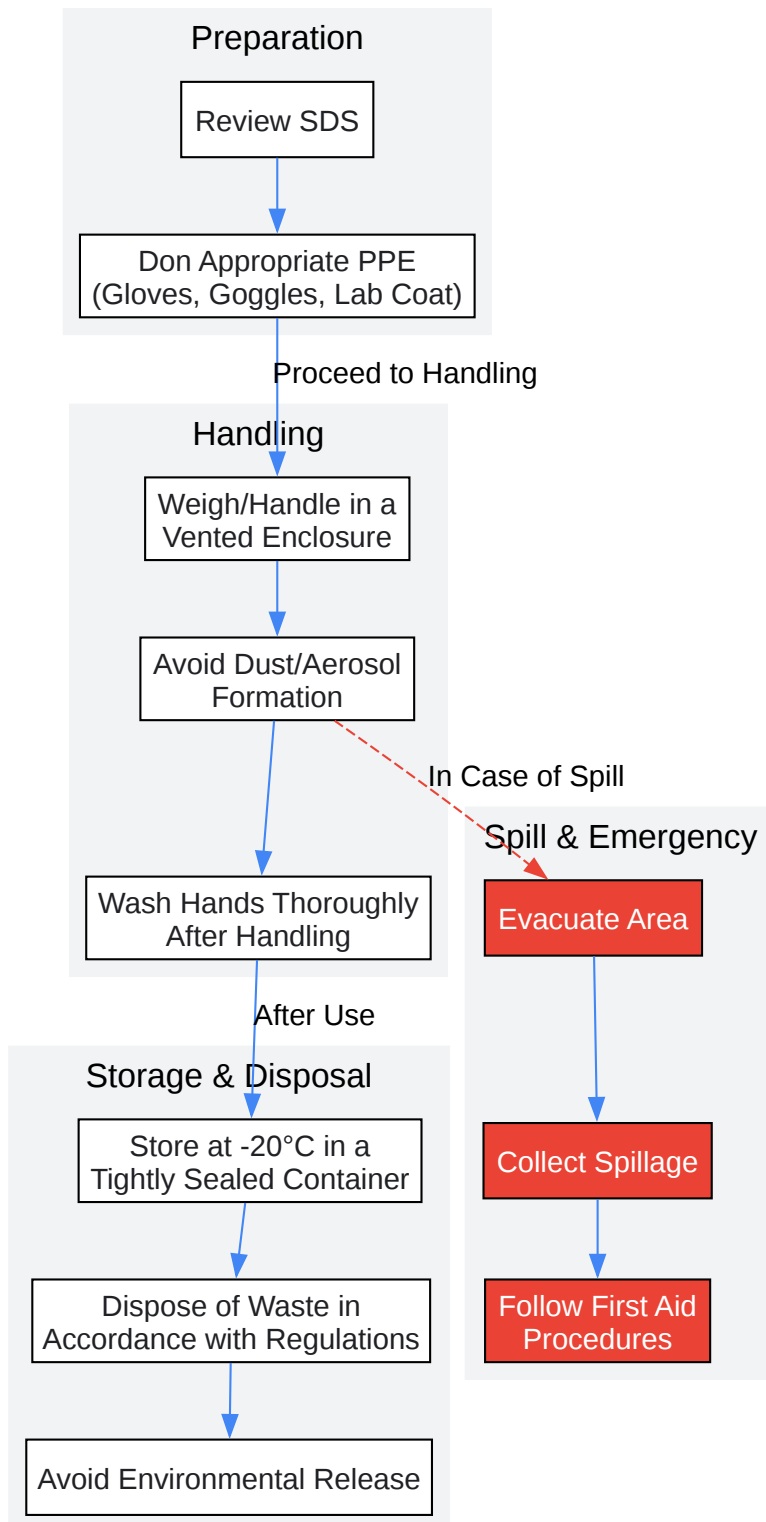
Information regarding the interaction of **FA-PEG5-Mal** with specific signaling pathways from a toxicological perspective is not available in the reviewed safety documents.

## Safe Handling and Emergency Procedures

### Personal Protective Equipment (PPE) and Handling

A generalized workflow for the safe handling of **FA-PEG5-Mal** is outlined below. This is based on standard laboratory practice for handling hazardous chemicals and the precautionary statements provided in the SDS.

## FA-PEG5-Mal Safe Handling Workflow



[Click to download full resolution via product page](#)

A workflow for the safe handling of **FA-PEG5-Mal**.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.<sup>[1]</sup>

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses. Flush eyes immediately with large amounts of water. Call a physician.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing. Call a physician.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

Data sourced from DC Chemicals Safety Data Sheet.<sup>[1]</sup>

## Storage and Stability

Proper storage is crucial to maintain the integrity of **FA-PEG5-Mal**.

Parameter	Recommendation
Storage Temperature	-20°C
Conditions	Keep container tightly sealed in a cool, well-ventilated area. Protect from light and moisture.
Incompatibilities	Keep away from strong oxidizing agents.

## Ecological Information

**FA-PEG5-Mal** is classified as very toxic to aquatic life with long-lasting effects. All handling and disposal procedures should be conducted in a manner that prevents environmental release.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet from your supplier before handling this chemical and adhere to all institutional and regulatory safety guidelines.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. FA-PEG5-Mal|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Technical Safety Guide for FA-PEG5-Mal (Folic Acid-PEG5-Maleimide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931895#fa-peg5-mal-safety-data-sheet-information]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)